

Isopropyl Dodecanoate: A Comprehensive Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: *Isopropyl dodecanoate*

Cat. No.: *B159280*

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An in-depth examination of the synonyms, CAS number, chemical properties, and applications of **Isopropyl Dodecanoate**, a versatile ester with significant utility in pharmaceutical and scientific contexts.

Isopropyl dodecanoate, an ester of isopropanol and dodecanoic acid (commonly known as lauric acid), is a compound with a wide array of applications across the cosmetic, personal care, and pharmaceutical industries.^[1] Its unique physicochemical properties make it a valuable ingredient in various formulations. This technical guide provides a detailed overview of **isopropyl dodecanoate** for researchers, scientists, and professionals involved in drug development.

Identification and Nomenclature

Proper identification of chemical compounds is critical in research and development. **Isopropyl dodecanoate** is known by several synonyms, and its unique CAS number ensures unambiguous identification.

Identifier	Value
CAS Number	10233-13-3[1][2][3][4][5][6]
IUPAC Name	propan-2-yl dodecanoate[5]
Molecular Formula	C15H30O2[1][2][3][4][6]
Molecular Weight	242.40 g/mol [1][4][5]
EC Number	233-560-1[1][2][4][5]
UNII	U0JQ94LABM[1][2][5]

A comprehensive list of synonyms is provided below to aid in literature searches and material sourcing.

Synonyms for Isopropyl Dodecanoate

- Isopropyl laurate[1][2][3][4][5][7][8][9][10][11]
- Dodecanoic acid, 1-methylethyl ester[1][2][3][5][9][11][12]
- 1-Methylethyl dodecanoate[1][2][8][10][11][12]
- Dodecanoic acid isopropyl ester[2][7][8][10]
- Lauric acid, isopropyl ester[2][8][11]
- Emcol-IL[2][8]
- Loxanol MI 6460[2][8]
- DUB LAIP[5]
- LEXOL IPL[5]
- AEC ISOPROPYL LAURATE[5]

Physicochemical Properties

The physical and chemical characteristics of **isopropyl dodecanoate** are pivotal to its function in various applications. These properties are summarized in the table below.

Property	Value
Appearance	Colorless to light yellow, clear oily liquid[7][8][10][13]
Melting Point	4.2°C (estimate)[3][11]
Boiling Point	285.23°C (estimate)[3][11]
Density	0.8536 g/cm ³ [3][11]
Refractive Index	1.4280[3][11]
Flash Point	124.987 °C[3]
Vapor Pressure	0.00358 mmHg at 25°C[3]
Solubility	Almost insoluble in water (0.011 g/L at 25°C)[8]

Synthesis Protocol

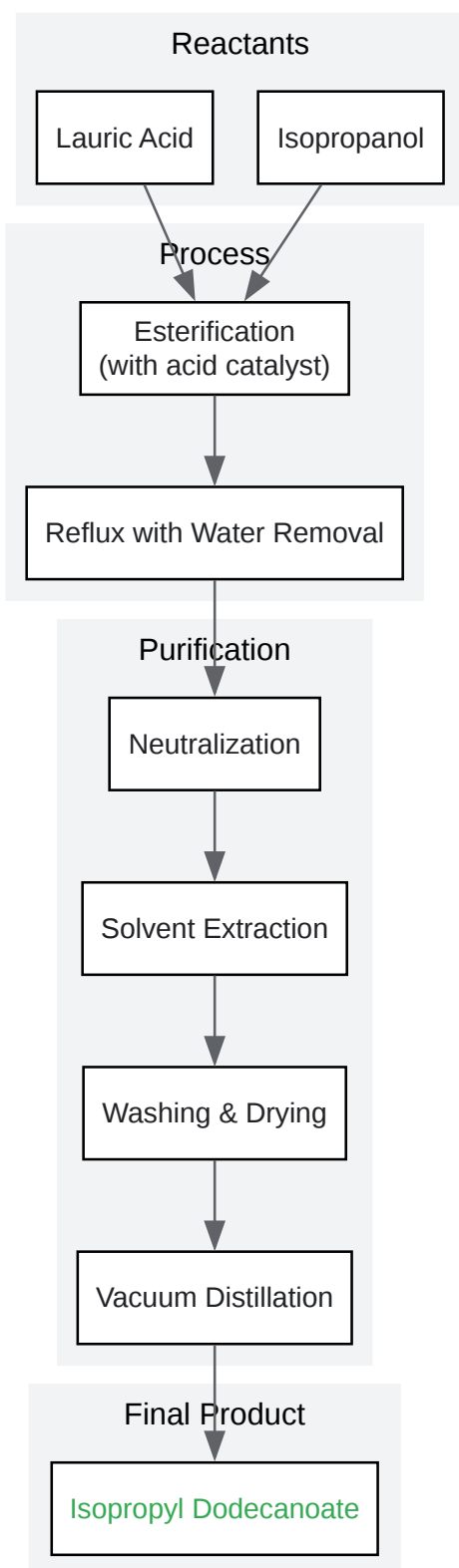
Industrially, **isopropyl dodecanoate** is synthesized through the esterification of lauric acid with isopropanol, typically in the presence of a catalyst.[1][11][13]

Experimental Protocol: Fischer Esterification of Lauric Acid and Isopropanol

- **Reactants:** Combine equimolar amounts of lauric acid and isopropanol in a round-bottom flask.
- **Catalyst:** Add a catalytic amount of a strong acid, such as sulfuric acid or p-toluenesulfonic acid.
- **Reaction Setup:** Equip the flask with a reflux condenser and a Dean-Stark apparatus to remove the water formed during the reaction, driving the equilibrium towards the product side.

- Heating: Heat the reaction mixture to reflux. The reaction progress can be monitored by techniques such as thin-layer chromatography (TLC) or gas chromatography (GC).
- Work-up: Upon completion, cool the mixture and neutralize the acid catalyst with a weak base (e.g., sodium bicarbonate solution).
- Extraction: Extract the ester with a suitable organic solvent (e.g., diethyl ether or ethyl acetate).
- Purification: Wash the organic layer with brine, dry it over an anhydrous salt (e.g., magnesium sulfate), and concentrate it under reduced pressure. Further purification can be achieved by vacuum distillation.

The logical workflow for the synthesis of **isopropyl dodecanoate** is depicted in the following diagram.



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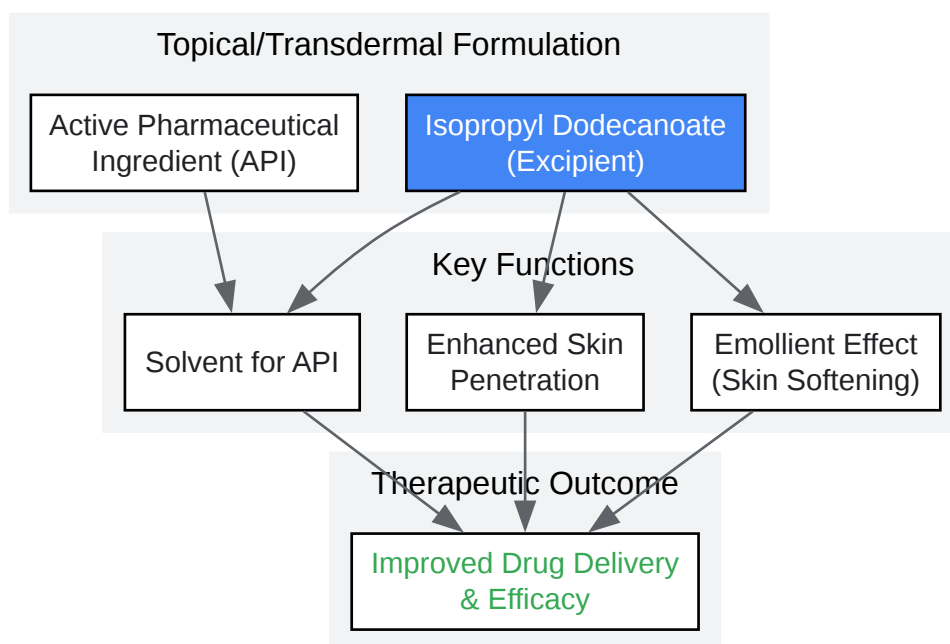
Caption: Synthesis workflow for **isopropyl dodecanoate**.

Applications in Research and Drug Development

Isopropyl dodecanoate's properties as an emollient, solvent, and penetration enhancer make it a valuable excipient in topical and transdermal drug delivery systems.[\[1\]](#)[\[10\]](#)

- **Emollient:** In dermatological formulations, it helps to soften and smooth the skin, which can improve the application and feel of medicated creams and lotions.[\[1\]](#)
- **Solvent:** Its ability to dissolve various active pharmaceutical ingredients (APIs) facilitates their incorporation into topical preparations.[\[1\]](#)[\[10\]](#)
- **Penetration Enhancer:** It can enhance the absorption of APIs through the skin, which is a critical factor in the efficacy of transdermal drug delivery.[\[10\]](#)
- **Non-comedogenic:** For dermatological products, its non-comedogenic nature is advantageous for patients with acne-prone skin.[\[1\]](#)
- **Replacement for Vegetable Oils:** In pharmaceutical preparations, it can serve as a substitute for vegetable oils in ointments and creams.[\[10\]](#)

The role of **isopropyl dodecanoate** as a pharmaceutical excipient is illustrated in the diagram below.



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